

Ethyl 12(Z),15(Z)-heneicosadienoate: Uncharted Territory in Lipidomics Research

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Compound of Interest

Compound Name: Ethyl 12(Z),15(Z)-heneicosadienoate

Cat. No.: B15549668

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Despite a comprehensive search of available scientific literature and databases, specific applications of **Ethyl 12(Z),15(Z)-heneicosadienoate** in lipidomics research remain largely undocumented. While the parent compound, 12(Z),15(Z)-heneicosadienoic acid, is recognized as an Omega-6 very long-chain polyunsaturated fatty acid with potential biological activities, its ethyl ester form does not appear to be a commonly utilized tool in the field.

This lack of specific data precludes the creation of detailed application notes and protocols as requested. Information regarding its use as an internal standard, its metabolic fate, or its application in specific experimental assays is not currently available in published research. General lipidomics protocols for sample preparation, extraction, and analysis exist, but none specifically mention or detail the use of **Ethyl 12(Z),15(Z)-heneicosadienoate**.

General Properties

While specific research applications are not available, the fundamental properties of **Ethyl 12(Z),15(Z)-heneicosadienoate** can be summarized.

Property	Value	Reference
Molecular Formula	C23H42O2	[1][2]
Molecular Weight	350.58 g/mol	[1]
CAS Number	2692622-87-8	[1][3]
Synonyms	Ethyl (12Z,15Z)-12,15-heneicosadienoate	[1]

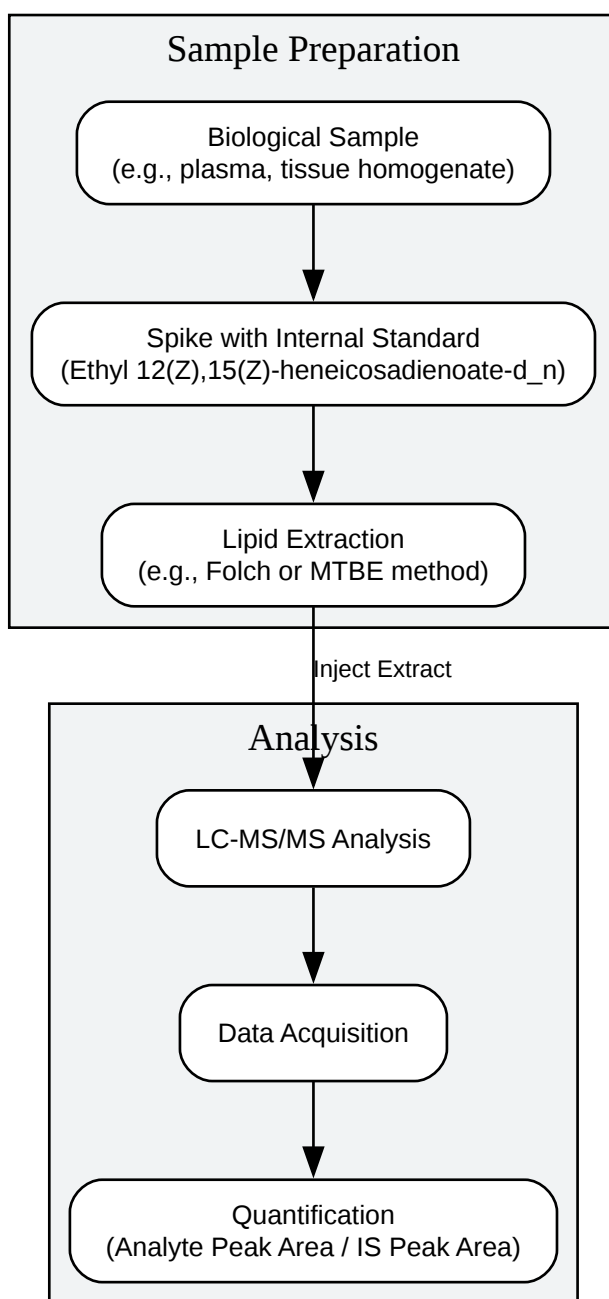
Theoretical and Potential Applications in Lipidomics

In the absence of direct evidence, we can theorize potential applications for **Ethyl 12(Z),15(Z)-heneicosadienoate** in lipidomics research based on the roles of similar lipid molecules.

1. Internal Standard in Mass Spectrometry:

Odd-chain fatty acid esters are sometimes used as internal standards in mass spectrometry-based lipidomics because they are typically absent or present at very low levels in biological samples. In theory, a stable isotope-labeled version of **Ethyl 12(Z),15(Z)-heneicosadienoate** could serve as an excellent internal standard for the quantification of other fatty acid ethyl esters.

A generalized workflow for using a fatty acid ethyl ester as an internal standard is depicted below.



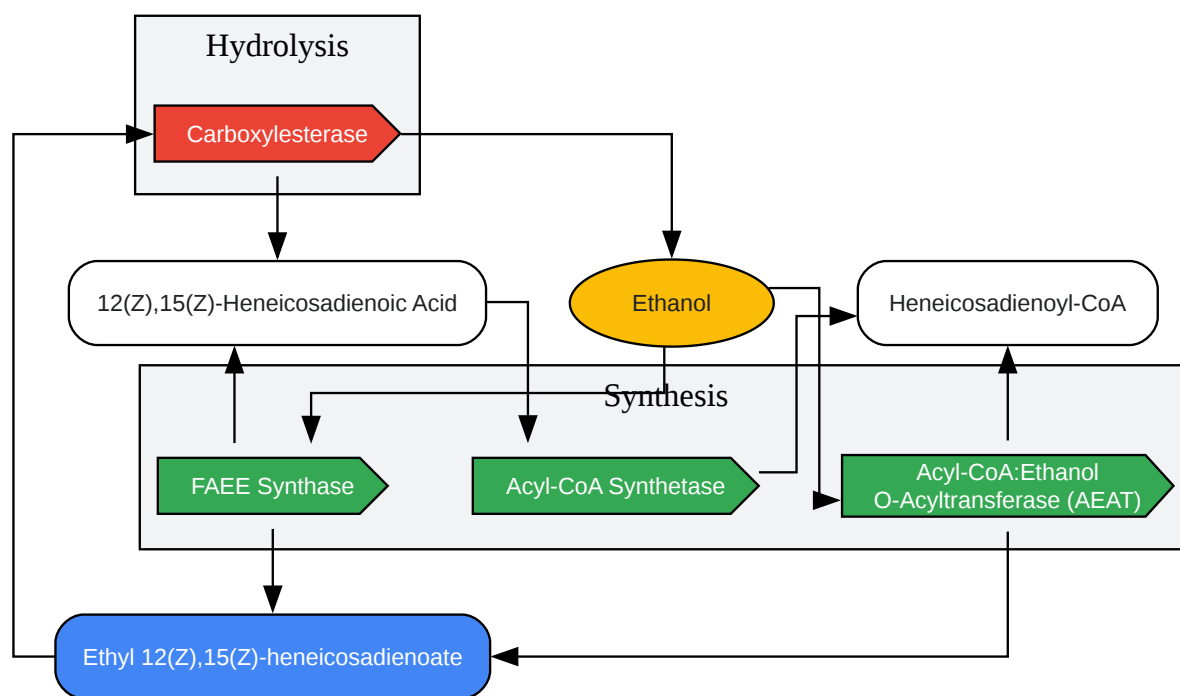
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Caption: A theoretical workflow for using a stable isotope-labeled fatty acid ethyl ester as an internal standard in a lipidomics experiment.

2. Investigating Fatty Acid Metabolism:

Fatty acid ethyl esters (FAEEs) are non-oxidative metabolites of ethanol and have been implicated in ethanol-induced organ damage. **Ethyl 12(Z),15(Z)-heneicosadienoate** could potentially be used as a substrate to study the enzymes involved in FAEE synthesis (FAEE synthases and acyl-CoA:ethanol O-acyltransferases) and hydrolysis.

The following diagram illustrates the general enzymatic pathways for FAEE metabolism.



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Caption: General enzymatic pathways of fatty acid ethyl ester (FAEE) metabolism.

Conclusion

While the chemical entity **Ethyl 12(Z),15(Z)-heneicosadienoate** is known, its practical application in lipidomics research is not evident from the current body of scientific literature. The information provided here is based on the general principles of lipidomics and the known roles of similar molecules. For researchers interested in using this specific compound, it would be necessary to perform foundational research to validate its suitability for their intended application, including the development and validation of specific analytical methods and

experimental protocols. Further investigation into the biological activities of its parent fatty acid may also provide a rationale for its use in functional lipidomics studies.

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